

A Technical Guide to Commercial Sourcing and Application of Meldrum's Acid-13C3

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Compound of Interest

Compound Name: Meldrum's acid-13C3

Cat. No.: B15622392

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **Meldrum's acid-13C3**, a valuable isotopically labeled building block for advanced research and development. This document details key suppliers, available product specifications, and a representative experimental workflow for its application in chemical synthesis.

Commercial Suppliers and Product Specifications

Meldrum's acid-13C3 is a specialized chemical available from a select number of reputable suppliers. The primary vendors identified are Toronto Research Chemicals (TRC), distributed through channels such as Fisher Scientific, and LGC Standards. Santa Cruz Biotechnology also lists the product. While obtaining a lot-specific Certificate of Analysis is recommended for precise quantitative data, the following table summarizes the generally available product specifications.

Supplier/Distributor	Product Code	Isotopic Purity	Chemical Purity	Available Quantities
LGC Standards	TRC-M215253-10MG	>95% ^[1]	>95% (HPLC) ^[2]	10 mg ^[3]
Toronto Research Chemicals (TRC)	M215253	Not explicitly stated, but TRC products are generally delivered with a full analytical data package. ^[4]	Specified by NMR, HPLC, MS & Elemental Analysis. ^[4]	Custom pack sizes available.
Fisher Scientific (Distributor for TRC)	30464657	Not explicitly stated.	Not explicitly stated.	10 mg ^[5]
Santa Cruz Biotechnology	Not explicitly stated	Not explicitly stated	Not explicitly stated	Inquire for details

Note: Isotopic and chemical purity can vary between lots. It is imperative to request a lot-specific Certificate of Analysis from the supplier for the most accurate data.

Applications in Research and Drug Development

Meldrum's acid is a highly versatile reagent in organic synthesis, known for its utility in forming carbon-carbon bonds and synthesizing a wide array of heterocyclic compounds.^[6] The ¹³C₃-labeled variant offers a powerful tool for researchers in several key areas:

- **Metabolic Studies:** Introducing a stable isotope label allows for the tracing of metabolic pathways. When a compound synthesized with **Meldrum's acid-¹³C₃** is introduced to a biological system, the ¹³C label can be tracked using techniques like mass spectrometry and NMR to elucidate metabolic fate and flux.
- **Mechanism of Action Studies:** Labeled compounds are instrumental in understanding the mechanism of action of drugs and bioactive molecules. By tracking the labeled fragments, researchers can identify target interactions and metabolic transformations.

- Quantitative Analysis: **Meldrum's acid-13C3** can be used to synthesize internal standards for quantitative mass spectrometry assays. These standards are crucial for the accurate measurement of drug candidates and their metabolites in complex biological matrices.

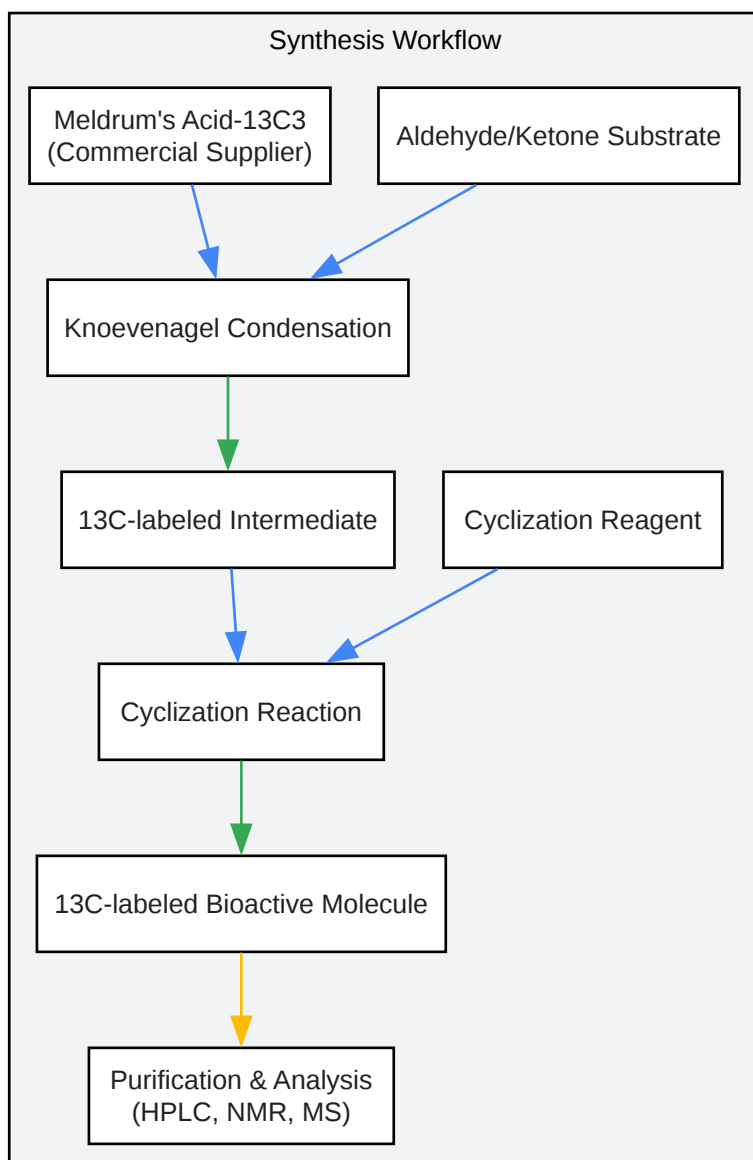
Experimental Protocols

Detailed experimental protocols for the use of **Meldrum's acid-13C3** are highly specific to the desired final product and the overall synthetic scheme. Commercial suppliers typically do not provide specific reaction protocols for their building blocks. However, the reactivity of **Meldrum's acid-13C3** is analogous to its unlabeled counterpart. Researchers can adapt established procedures for Knoevenagel condensations, alkylations, and acylations, followed by transformations to generate a variety of labeled target molecules.

For instance, a general approach for the synthesis of a 13C-labeled heterocyclic compound could involve the initial Knoevenagel condensation of **Meldrum's acid-13C3** with an appropriate aldehyde or ketone, followed by a cyclization reaction with a suitable dinucleophile.

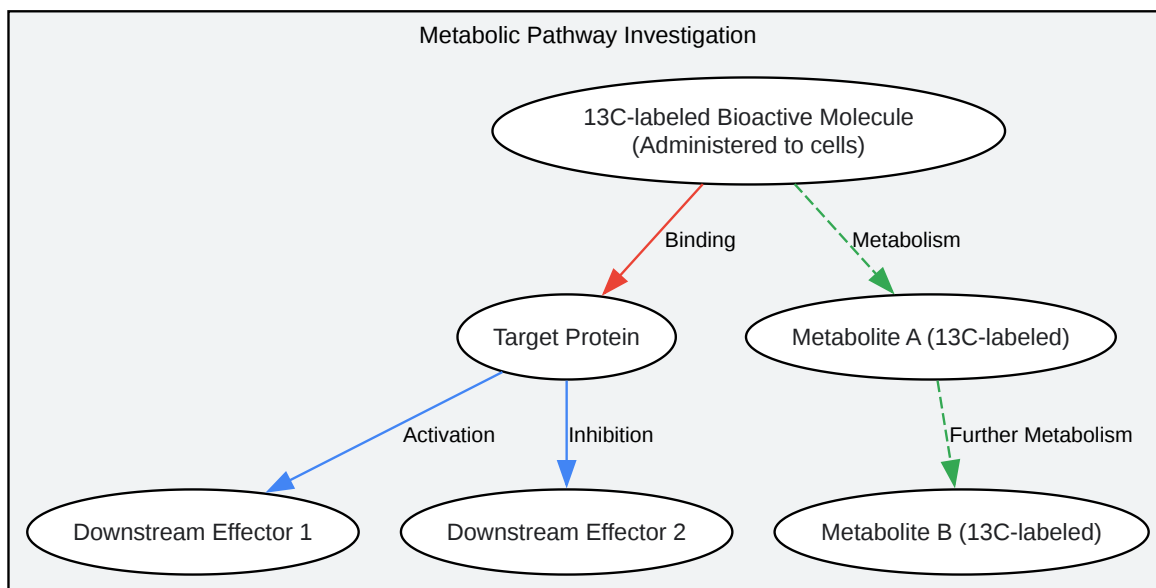
Mandatory Visualizations

To illustrate a potential application, the following diagrams outline a conceptual workflow for the synthesis of a 13C-labeled bioactive molecule and a signaling pathway that could be investigated using such a labeled compound.



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Caption: A conceptual workflow for the synthesis of a ^{13}C -labeled bioactive molecule.



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Caption: Investigating a signaling pathway with a ^{13}C -labeled molecule.

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